

Product Identification and Composition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Percoll

Cat. No.: B13388388

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Percoll® is a colloidal solution of silica particles coated with polyvinylpyrrolidone (PVP).[1][2][3][4] This coating renders the particles non-toxic and suitable for use with biological materials.[2][3] **Percoll® PLUS** is a variation where the silica particles are covalently coated with silane, which enhances stability.[3][5]

Table 1: Chemical Composition

Component	Concentration (in water)	Function
Colloidal Silica Particles (15-30 nm)	23% w/w	Forms the density gradient
Polyvinylpyrrolidone (PVP) or Silane	Not specified	Coats silica particles, ensuring biocompatibility

Physical and Chemical Properties

Percoll® is a colorless to slightly yellow liquid.[4][6] Its key properties are summarized in the table below.

Table 2: Physicochemical Properties of **Percoll®** and **Percoll® PLUS**

Property	Percoll®	Percoll® PLUS
Density	1.130 ± 0.005 g/mL[2][3]	1.130 ± 0.005 g/mL[3]
Viscosity	Max. 15 cP at 20°C[2][4]	Not specified
pH	9.0 ± 0.5 at 20°C[2][4]	Not specified
Osmolality	Max. 25 mOsm/kg H ₂ O[2][3][4]	Max. 30 mOsm/kg H ₂ O[3]
Conductivity	Max. 100 mS/m[2][3]	Not specified

Hazard Identification and Safety Classifications

There is conflicting information regarding the hazard classification of **Percoll®**. While many safety data sheets from major suppliers classify **Percoll®** and **Percoll® PLUS** as non-hazardous substances,[7][8] at least one supplier considers it a hazardous substance.[9]

According to the non-hazardous classification, **Percoll®** has no known significant effects or critical hazards.[7] However, the hazardous classification states that it may be harmful if swallowed or inhaled and can cause serious damage to health through prolonged exposure.[9] This classification also warns of potential skin and eye irritation.[9]

Given this discrepancy, it is prudent to handle **Percoll®** with care, employing standard laboratory safety practices.

First Aid Measures

In case of exposure, the following first aid measures are recommended.

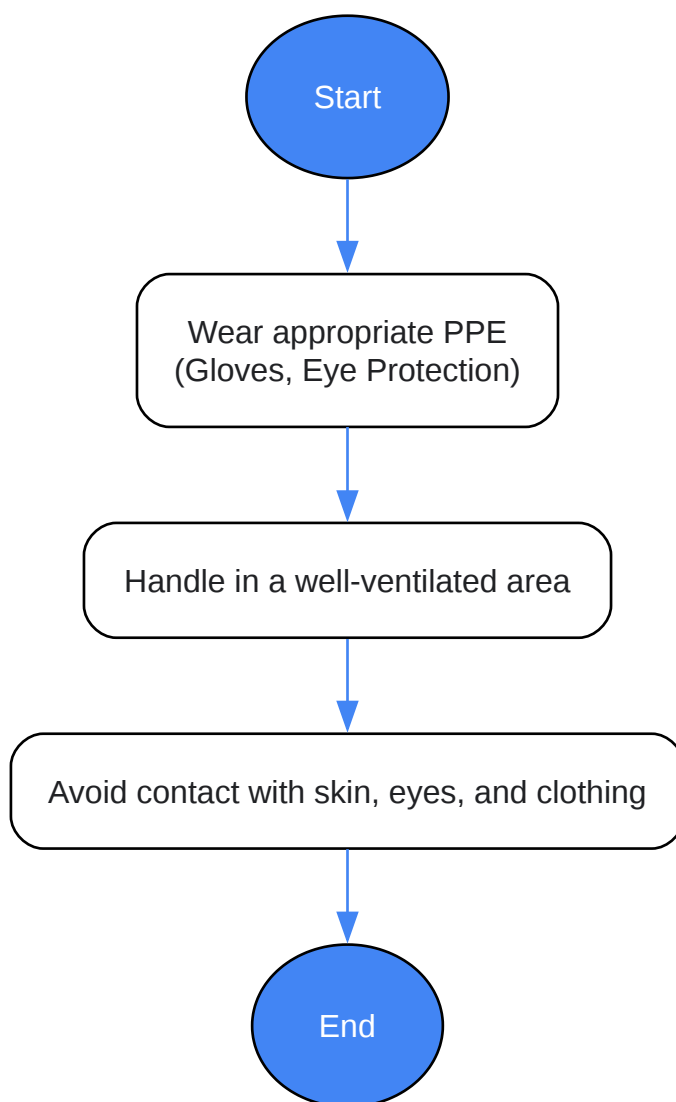
Table 3: First Aid Procedures

Exposure Route	Recommended Action
Inhalation	Move the victim to fresh air. Get medical attention if symptoms occur.[7]
Skin Contact	Wash off with soap and plenty of water.[10] Remove contaminated clothing.[7] Get medical attention if symptoms occur.[7]
Eye Contact	Immediately flush eyes with plenty of water, occasionally lifting the upper and lower eyelids. [7] Remove contact lenses if present and easy to do.[7]
Ingestion	Wash out mouth with water.[7] Do not induce vomiting.[7] Get medical attention if symptoms occur.[7]

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Percoll®** and ensuring laboratory safety.

Handling Workflow



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Caption: General handling workflow for **Percoll®**.

Storage Conditions

Percoll® should be stored at 2-8°C.[2] It can be stored for up to two years in an unopened container.[2] If opened, it should be stored at 2-8°C. **Percoll®** may also be stored at -20°C, but this may cause gradient formation upon thawing, requiring mixing before use.[2][3] The plastic bottles in which **Percoll** is packaged are not autoclavable.[2]

Experimental Protocols: Preparation of Isotonic Percoll® Solution

To maintain physiological conditions for cells, **Percoll®** must be made isotonic. This is typically achieved by adding a concentrated salt solution or culture medium.

Preparation Workflow



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Caption: Workflow for preparing an isotonic **Percoll®** solution.

This procedure will result in a solution with an osmolality of approximately 340 mOsm/kg H₂O.
[2][3][5]

Stability and Reactivity

Percoll® is stable under recommended storage conditions. It can be used within a pH range of 5.5–10.0 without any change in properties.[2][3] Gelling may occur at a pH below 5.5 or in the presence of divalent cations, especially at elevated temperatures.[2][3] **Percoll®** can be autoclaved at 120°C for 30 minutes without salts or sucrose.[2][3] The presence of salts will cause gelling, and sucrose will cause caramelization during autoclaving.[2]

Toxicological and Ecological Information

Most safety data sheets indicate that toxicological and ecological information is not available or that **Percoll®** has no known significant effects.[7][8] One source suggests potential harm from prolonged inhalation and ingestion.[9] No quantitative toxicity data (e.g., LD50) is provided in the reviewed documents. There is no information available on the environmental fate and effects of **Percoll®**.

Disposal Considerations

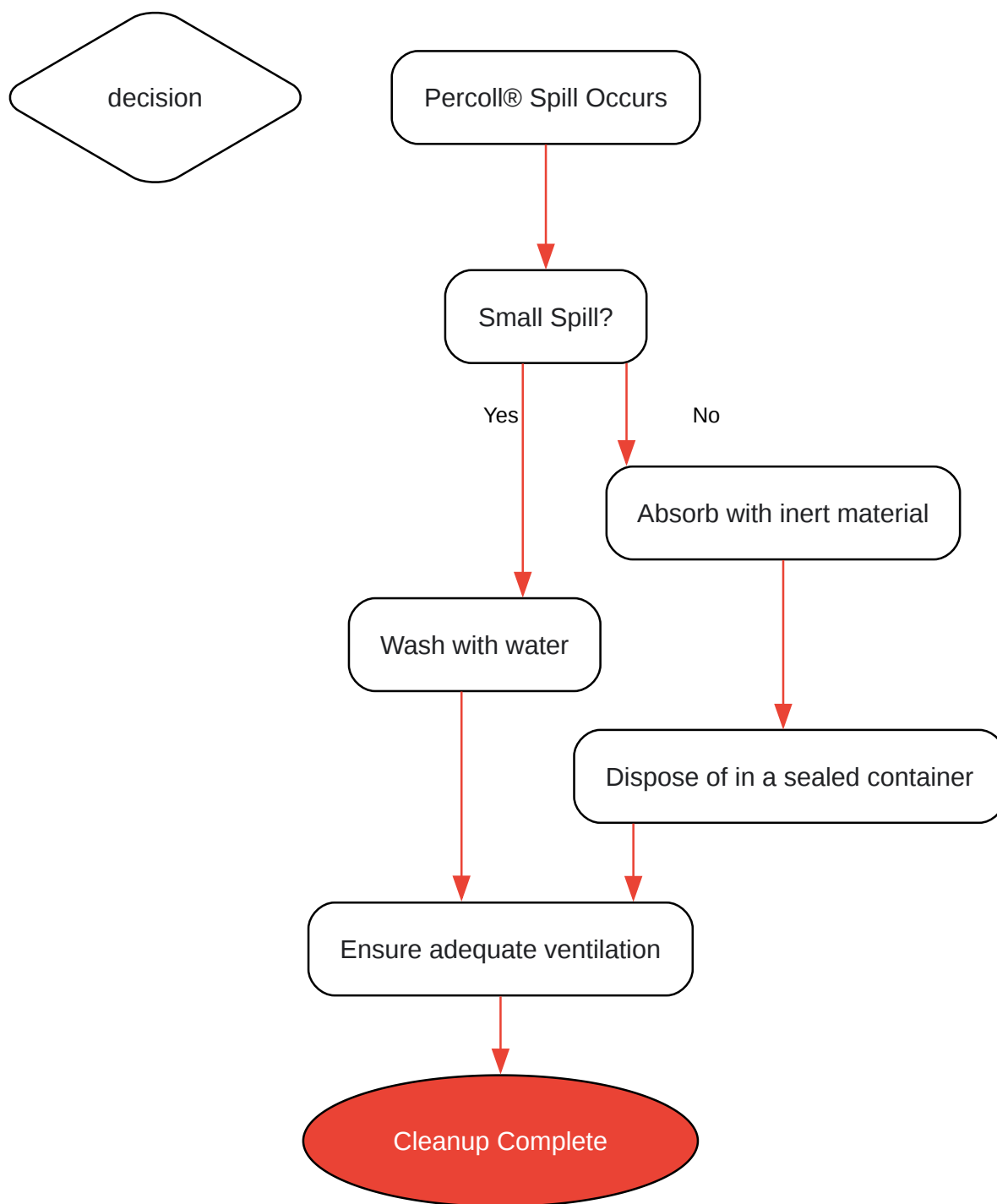
Percoll® waste should be disposed of in accordance with local, state, and federal regulations.

Do not let the product enter drains.[8][10]

Accidental Release Measures

In case of a spill, small quantities can be washed away with water.[5] For larger spills, absorb with an inert material and dispose of it in a suitable container. Ensure adequate ventilation.

Spill Response Logic



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Caption: Logical steps for responding to a **Percoll®** spill.

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References

- 1. Percoll - Wikipedia [en.wikipedia.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. interchim.fr [interchim.fr]
- 5. cdn.cytivalifesciences.com [cdn.cytivalifesciences.com]
- 6. You are being redirected... [bio-world.com]
- 7. d3.cytivalifesciences.com [d3.cytivalifesciences.com]
- 8. mmbio.byu.edu [mmbio.byu.edu]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. bio.vu.nl [bio.vu.nl]
- To cite this document: BenchChem. [Product Identification and Composition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13388388#percoll-safety-data-sheet-information]

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